

Chemical formula and molar mass of Barium nitrite

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Compound of Interest

Compound Name: Barium nitrite

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Technical Guide: Barium Nitrite

Audience: Researchers, scientists, and drug development professionals.

Abstract: This technical guide provides a comprehensive overview of the chemical properties, synthesis, and quantitative data for **Barium Nitrite**. It includes detailed experimental protocols and a visual representation of a synthesis workflow, designed to serve as a foundational resource for professionals in scientific research and development.

Chemical Identity and Properties

Barium nitrite is an inorganic compound with the chemical formula $\text{Ba}(\text{NO}_2)_2$.^{[1][2][3][4]} It is the barium salt of nitrous acid. Typically, it appears as a white to yellowish, water-soluble powder.^[1] Like all soluble barium salts, it is toxic if ingested.^[2] The compound is often used in the preparation of other metal nitrites.^[1]

Quantitative Data Summary

The key physical and chemical properties of **Barium Nitrite** are summarized in the table below for both its anhydrous and monohydrate forms.

Property	Anhydrous	Monohydrate
Chemical Formula	$\text{Ba}(\text{NO}_2)_2$	$\text{Ba}(\text{NO}_2)_2 \cdot \text{H}_2\text{O}$
Molar Mass	229.34 g/mol [1][5][6]	247.35 g/mol [2]
Appearance	White solid[1]	White to yellowish solid[1][2]
Density	3.234 g/cm ³ [1]	3.173 g/cm ³ [1]
Melting Point	267 °C (decomposes)[1]	115 °C[2]
Solubility in Water	67.5 g/100 mL at 20 °C[2]	Soluble

Experimental Protocol: Synthesis of Barium Nitrite

This section details a common laboratory method for the synthesis of **Barium Nitrite** monohydrate via a double displacement reaction.

Objective: To synthesize **Barium Nitrite** monohydrate from Barium Chloride and Sodium Nitrite.

Materials:

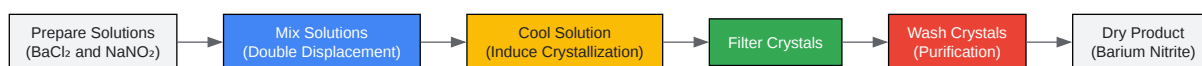
- Barium Chloride (BaCl_2)
- Sodium Nitrite (NaNO_2)
- Distilled water
- Ice bath
- Stirring rod
- Beakers
- Filtration apparatus (Buchner funnel, filter paper, vacuum flask)
- Crystallizing dish

Methodology:

- **Solution Preparation:** Prepare stoichiometric aqueous solutions of Barium Chloride and Sodium Nitrite in separate beakers using distilled water.
- **Reaction:** Slowly add the Sodium Nitrite solution to the Barium Chloride solution while stirring continuously. The reaction is as follows: $\text{BaCl}_2 (\text{aq}) + 2\text{NaNO}_2 (\text{aq}) \rightarrow \text{Ba}(\text{NO}_2)_2 (\text{aq}) + 2\text{NaCl} (\text{aq})$
- **Crystallization:** Cool the resulting solution in an ice bath to induce the crystallization of **Barium Nitrite** monohydrate, which is less soluble at lower temperatures.
- **Filtration:** Separate the precipitated crystals from the solution using a vacuum filtration setup.
- **Washing:** Wash the collected crystals with a small amount of ice-cold distilled water to remove residual Sodium Chloride and other impurities.
- **Drying:** Dry the purified **Barium Nitrite** monohydrate crystals in a desiccator or at a low temperature to prevent decomposition.

Visualization of Synthesis Workflow

The following diagram illustrates the logical flow of the experimental protocol for synthesizing **Barium Nitrite**.



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Caption: Workflow for the synthesis of **Barium Nitrite**.

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References

- 1. Barium nitrite - Wikipedia [en.wikipedia.org]
- 2. Barium nitrite - Sciencemadness Wiki [sciencemadness.org]
- 3. Cas 13465-94-6, Barium nitrite | lookchem [lookchem.com]
- 4. brainly.com [brainly.com]
- 5. webqc.org [webqc.org]
- 6. Barium nitrite | BaN2O4 | CID 166820 - PubChem [pubchem.ncbi.nlm.nih.gov]
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